High-Throughput Screening of Benzamide Derivatives: A Guide to Assay Development and Implementation

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Compound of Interest

Compound Name:	*2,3-Difluoro-4-methylbenzamide*
CAS No.:	*261763-35-3*
Cat. No.:	*B1304710*

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Abstract

Benzamide derivatives represent a versatile class of small molecules with significant therapeutic potential, targeting a range of enzymes implicated in oncology, neurodegenerative disorders, and inflammatory diseases. High-throughput screening (HTS) is an indispensable tool for the rapid identification of novel benzamide-based drug candidates from large chemical libraries.[1][2] This guide provides a comprehensive overview of the principles, detailed protocols, and data analysis workflows for robust HTS assays tailored to the discovery of benzamide derivatives that modulate the activity of key enzyme targets, including Poly (ADP-ribose) Polymerase (PARP), Histone Deacetylases (HDACs), and Sirtuin 2 (SIRT2). We delve into the mechanistic rationale behind assay selection and provide step-by-step instructions for fluorescence polarization, Förster resonance energy transfer (FRET), and luminescence-based assays, ensuring scientific integrity and reproducibility.

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Introduction: The Therapeutic Promise of Benzamide Derivatives

Benzamide and its derivatives are privileged scaffolds in medicinal chemistry, demonstrating a wide array of pharmacological activities.[3] Their therapeutic efficacy often stems from their ability to act as potent and selective enzyme inhibitors. Notable targets include:

- Poly (ADP-ribose) Polymerase (PARP): PARP enzymes, particularly PARP-1, are central to the DNA damage response (DDR).[4][5][6][7][8] By inhibiting PARP, benzamide derivatives can induce synthetic lethality in cancer cells with deficiencies in other DNA repair pathways, such as those with BRCA1/2 mutations.[9]

- Histone Deacetylases (HDACs): HDACs are epigenetic modifiers that regulate gene expression by removing acetyl groups from histones, leading to a more condensed chromatin structure and transcriptional repression.[10][11][12] Benzamide-containing HDAC inhibitors can reactivate the expression of tumor suppressor genes, making them a promising class of anti-cancer agents.[13][14]

- Sirtuin 2 (SIRT2): A member of the class III HDACs, SIRT2 is involved in various cellular processes, including the deacetylation of α-tubulin. Its dysregulation has been linked to neurodegenerative diseases, positioning it as an attractive therapeutic target.[1][9][15][16][17][18]

The identification of novel, potent, and selective benzamide-based modulators of these enzymes necessitates the use of robust and scalable HTS assays. This document will guide researchers through the development and execution of such assays.

Foundational Principles of High-Throughput Screening for Benzamide Derivatives

A successful HTS campaign is built on a foundation of rigorous assay development and validation.[19] The primary goal is to create a screening system that is sensitive, reproducible, and amenable to automation.[2][14] Key considerations include the choice of assay format, reagent stability, and the implementation of appropriate quality control measures.[20]

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Assay Formats for Enzyme Inhibition

Several homogeneous assay formats are particularly well-suited for screening benzamide derivatives against their enzyme targets. These "mix-and-read" formats are highly amenable to automation and miniaturization in 384- or 1536-well plates.[8]

- Fluorescence Polarization (FP): FP assays are based on the principle that the degree of polarization of emitted light from a fluorescent probe is dependent on its molecular size.[21][22][23][24][25] In a competition assay, a fluorescently labeled ligand (tracer) bound to a target protein will have a high FP value. Unlabeled inhibitors, such as benzamide derivatives, will displace the tracer, leading to a decrease in the FP signal. This format is ideal for targets where a high-affinity fluorescent ligand is available.

- Förster Resonance Energy Transfer (FRET): FRET is a distance-dependent interaction between two fluorophores, a donor and an acceptor.[26] When in close proximity, excitation of the donor leads to energy transfer to the acceptor, resulting in acceptor emission. Enzyme activity can be monitored by designing a substrate with a FRET pair that is separated upon cleavage, leading to a loss of FRET. Inhibitors will prevent this change in the FRET signal. Time-Resolved FRET (TR-FRET) is an advanced application of this technology that uses a long-lifetime lanthanide donor to reduce background fluorescence and enhance assay robustness.[7][21][27]

- Luminescence-Based Assays: These assays rely on the production of light through a chemical or enzymatic reaction.[19][23] For many enzymes, the consumption of a substrate like ATP can be coupled to a luciferase-luciferin reaction. A decrease in the substrate concentration due to enzyme activity results in a lower luminescent signal. Inhibitors will preserve the substrate, leading to a higher signal. These assays are known for their high sensitivity and broad dynamic range.

Quality Control in HTS

Robust quality control is paramount for the reliability of HTS data.[9][26][28][29] The Z'-factor is a widely accepted statistical parameter used to evaluate the quality of an HTS assay.[30][31][32][33][34] It takes into account the dynamic range of the assay and the variability of the positive and negative controls.

Z'-Factor Calculation: $Z' = 1 - (3 * (\sigma_p + \sigma_n)) / |\mu_p - \mu_n|$

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Where:

- μ_p = mean of the positive control
- σ_p = standard deviation of the positive control
- μ_n = mean of the negative control
- σ_n = standard deviation of the negative control

Z'-Factor Value	Assay Quality
> 0.5	Excellent
0 to 0.5	Marginal
< 0	Unacceptable

An assay with a Z'-factor consistently above 0.5 is considered suitable for HTS.[30][32]

Detailed Application Notes and Protocols

This section provides detailed, step-by-step protocols for HTS assays targeting PARP, HDAC, and SIRT2 enzymes. These protocols are designed for a 384-well plate format but can be adapted to other formats.

PARP Inhibition: Fluorescence Polarization Assay

This protocol describes a competitive FP assay to identify benzamide derivatives that inhibit the binding of a fluorescently labeled NAD+ analog to PARP1.

Signaling Pathway:

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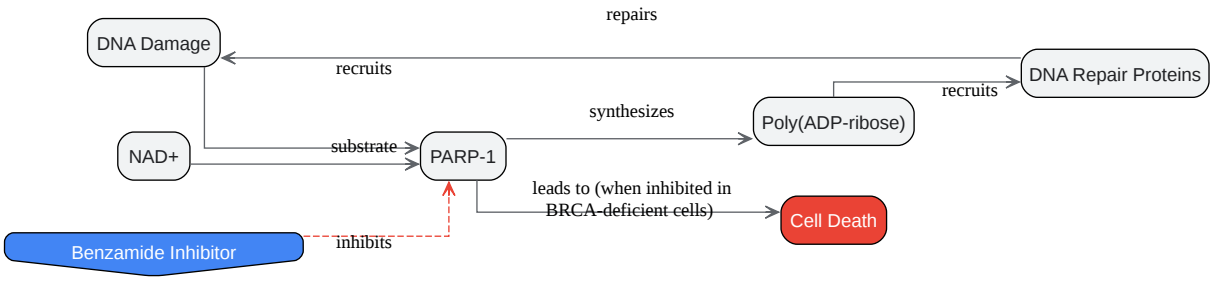

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Caption: PARP-1 signaling in the DNA damage response.

Experimental Workflow:

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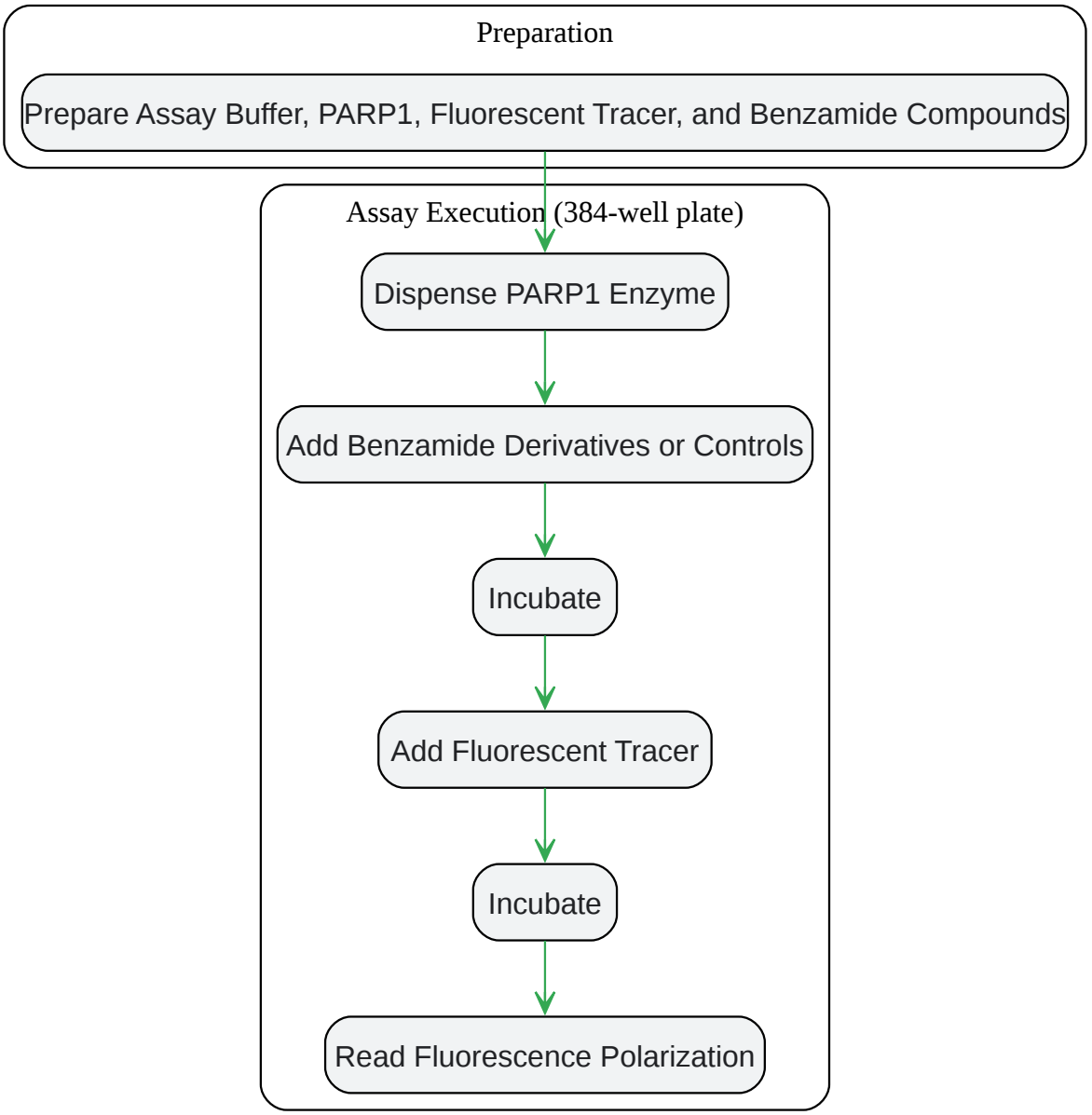

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Caption: HTS workflow for PARP1 FP assay.

Protocol:

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- Reagent Preparation:
  - Assay Buffer: 50 mM Tris-HCl (pH 8.0), 50 mM NaCl, 1 mM $MgCl_2$, 0.1% (v/v) Triton X-100.
  - PARP1 Enzyme: Prepare a 2X working solution of recombinant human PARP1 in Assay Buffer. The final concentration should be determined empirically but is typically in the low nanomolar range.
  - Fluorescent Tracer: Prepare a 2X working solution of a fluorescently labeled NAD+ analog in Assay Buffer. The final concentration should be at or below its Kd for PARP1.
  - Benzamide Compounds: Prepare serial dilutions of benzamide derivatives in 100% DMSO. Then, dilute into Assay Buffer to a 4X final concentration. The final DMSO concentration in the assay should not exceed 1%.[35]
  - Controls: Prepare a known PARP inhibitor (e.g., Olaparib) as a positive control and DMSO as a negative control.
- Assay Procedure (384-well plate):
  - Add 5 µL of 4X benzamide compound or control to the appropriate wells.
  - Add 10 µL of 2X PARP1 enzyme solution to all wells.
  - Mix gently by orbital shaking for 1 minute.
  - Incubate for 15 minutes at room temperature.
  - Add 5 µL of 2X fluorescent tracer solution to all wells.
  - Mix gently by orbital shaking for 1 minute.
  - Incubate for 60 minutes at room temperature, protected from light.
  - Read the fluorescence polarization on a plate reader equipped with appropriate filters for the chosen fluorophore.

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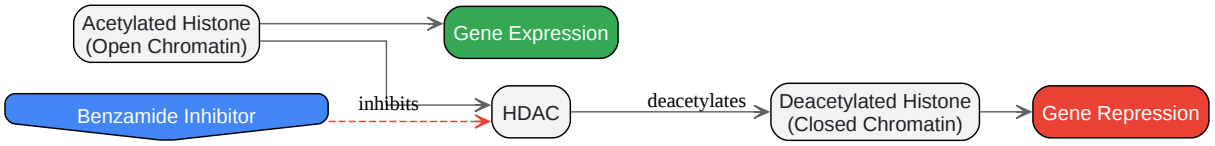
Data Analysis:

- Calculate the percent inhibition for each compound concentration: % Inhibition = 100 * (1 - (mP_sample - mP_min) / (mP_max - mP_min))
  - mP_sample: millipolarization value of the test compound
  - mP_max: average mP of the negative control (DMSO)
  - mP_min: average mP of the positive control (e.g., Olaparib)
- Plot percent inhibition versus compound concentration and fit the data to a four-parameter logistic equation to determine the IC_{50} value.

HDAC Inhibition: TR-FRET Assay

This protocol outlines a TR-FRET assay to identify benzamide derivatives that inhibit the deacetylation of a biotinylated histone peptide by an HDAC enzyme.

Mechanism of Action:



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Caption: HDAC-mediated gene repression.

Experimental Workflow:

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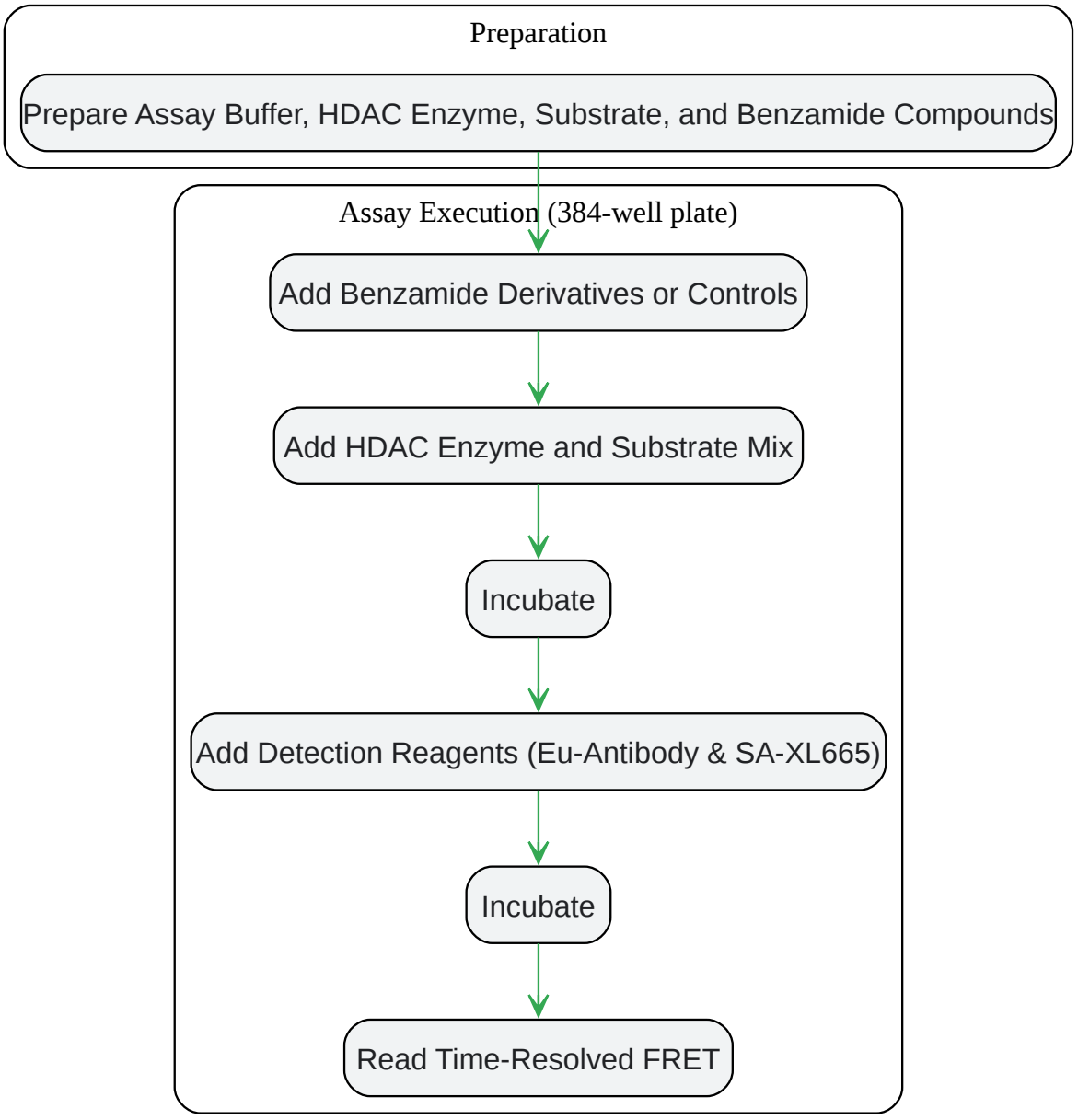

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Caption: HTS workflow for HDAC TR-FRET assay.

Protocol:

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- Reagent Preparation:
  - Assay Buffer: 50 mM HEPES (pH 7.5), 100 mM KCl, 0.1% (w/v) BSA, 0.01% (v/v) Triton X-100.
  - HDAC Enzyme: Prepare a 2X working solution of a recombinant human HDAC in Assay Buffer.
  - Substrate: Prepare a 2X working solution of a biotinylated, acetylated histone peptide substrate in Assay Buffer.
  - Benzamide Compounds: Prepare as described in section 3.1.
  - Controls: Use a known HDAC inhibitor (e.g., Trichostatin A) as a positive control and DMSO as a negative control.
  - Detection Reagents: Prepare a solution containing a Europium-labeled anti-deacetylated lysine antibody and Streptavidin-XL665 in Detection Buffer.
- Assay Procedure (384-well plate):
  - Add 5 µL of 4X benzamide compound or control to the appropriate wells.
  - Add 10 µL of a 2X mixture of HDAC enzyme and substrate to all wells to initiate the reaction.
  - Mix gently and incubate for 60 minutes at 37°C.
  - Add 5 µL of the detection reagent mixture to all wells to stop the reaction.
  - Incubate for 60 minutes at room temperature, protected from light.
  - Read the TR-FRET signal on a compatible plate reader (excitation at 320 nm, emission at 620 nm and 665 nm).

Data Analysis:

- Calculate the TR-FRET ratio: Ratio = (Emission at 665 nm / Emission at 620 nm) * 10,000

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- Calculate the percent inhibition: % Inhibition = 100 * (1 - (Ratio_sample - Ratio_min) / (Ratio_max - Ratio_min))
  - Ratio_sample: TR-FRET ratio of the test compound
  - Ratio_max: average ratio of the negative control (DMSO)
  - Ratio_min: average ratio of the positive control
- Determine the IC_{50} value as described in section 3.1.

SIRT2 Inhibition: Luminescence-Based Assay

This protocol details a luminescence-based assay to screen for benzamide inhibitors of SIRT2, a NAD+-dependent deacetylase.

Experimental Workflow:

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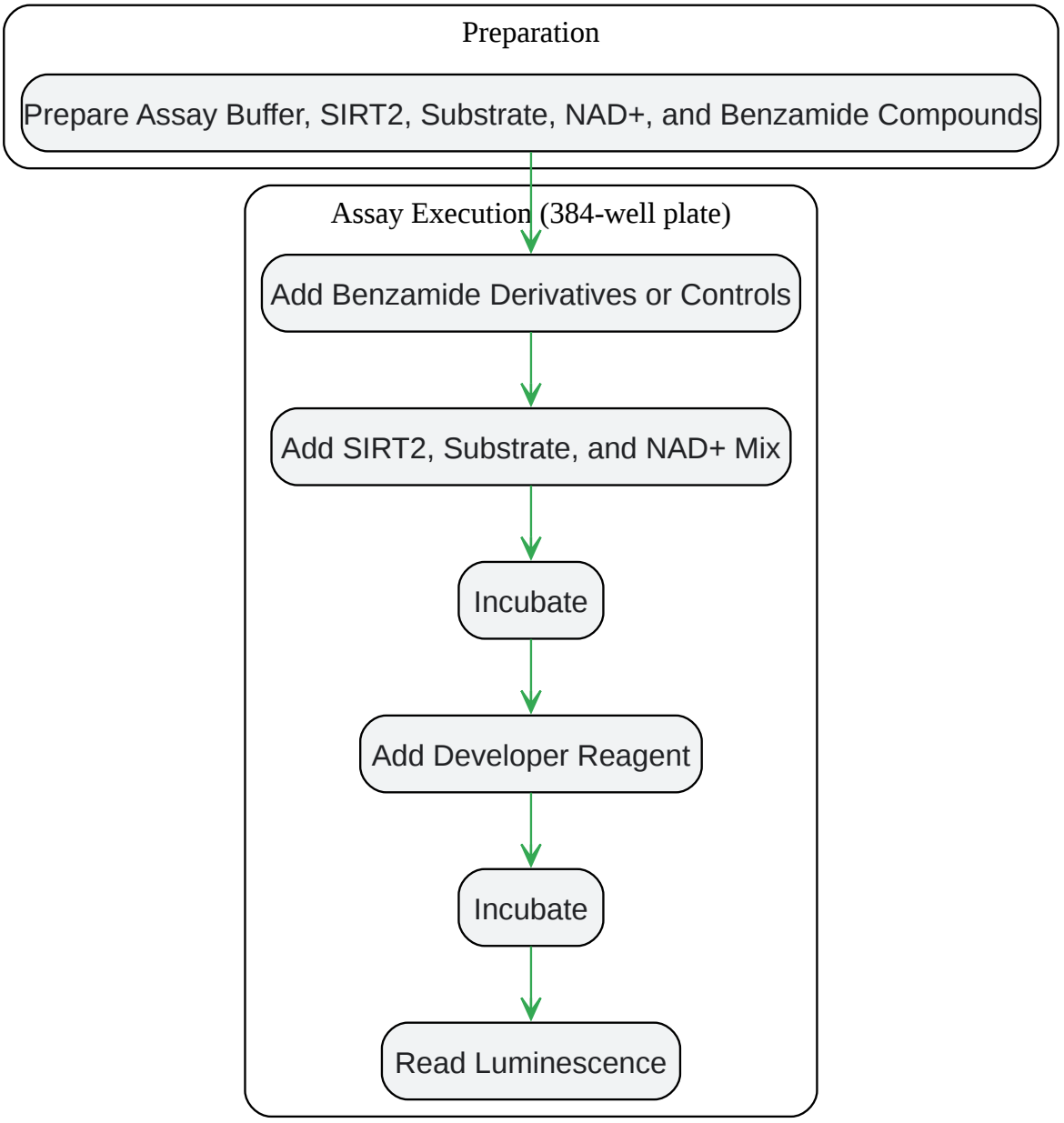

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Caption: HTS workflow for SIRT2 luminescence assay.

Protocol:

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- Reagent Preparation:
  - Assay Buffer: 50 mM Tris-HCl (pH 8.0), 137 mM NaCl, 2.7 mM KCl, 1 mM $MgCl_2$.
  - SIRT2 Enzyme: Prepare a 2X working solution of recombinant human SIRT2 in Assay Buffer.
  - Substrate/NAD+ Mix: Prepare a 2X working solution containing an acetylated peptide substrate and NAD+ in Assay Buffer.
  - Benzamide Compounds: Prepare as described in section 3.1.
  - Controls: Use a known SIRT2 inhibitor (e.g., AGK2) as a positive control and DMSO as a negative control.
  - Developer Reagent: Prepare the developer reagent (containing a protease to cleave the deacetylated substrate and release a substrate for luciferase) according to the manufacturer's instructions.
- Assay Procedure (384-well plate):
  - Add 5 µL of 4X benzamide compound or control to the appropriate wells.
  - Add 10 µL of the 2X SIRT2 and substrate/NAD+ mixture to all wells.
  - Mix gently and incubate for 60 minutes at 37°C.
  - Add 15 µL of the developer reagent to all wells.
  - Incubate for 15 minutes at room temperature.
  - Read the luminescence on a plate reader.

Data Analysis:

- Calculate the percent inhibition: % Inhibition = 100 * (1 - (RLU_sample - RLU_min) / (RLU_max - RLU_min))

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- RLU_sample: Relative Light Units of the test compound
- RLU_max: average RLU of the negative control (DMSO)
- RLU_min: average RLU of the positive control

- Determine the IC_{50} value as described in section 3.1.

Troubleshooting Common HTS Issues

Issue	Potential Cause(s)	Suggested Solution(s)
Low Z'-Factor (<0.5)	- Suboptimal reagent concentrations- Reagent instability- High variability in dispensing	- Re-optimize enzyme, substrate, and tracer concentrations.- Check reagent stability and storage conditions.[20]- Validate liquid handling robotics for precision and accuracy.[36]
High Percentage of False Positives	- Compound autofluorescence (FP/FRET)- Compound light scattering- Compound aggregation	- Screen compounds in the absence of the enzyme to identify fluorescent compounds.- Implement a counter-screen.- Include detergents like Triton X-100 in the assay buffer to minimize aggregation.
High Percentage of False Negatives	- Insufficient compound concentration- Compound instability in assay buffer- Low assay sensitivity	- Screen at a higher compound concentration.- Assess compound solubility and stability under assay conditions.- Re-evaluate assay parameters to improve the signal-to-background ratio.
Plate Edge Effects	- Temperature gradients across the plate- Evaporation from outer wells	- Ensure uniform incubation temperatures.- Use plate sealers to minimize evaporation.- Avoid using the outer wells for compound screening.

Conclusion

The HTS assays detailed in this guide provide robust and reliable platforms for the identification of novel benzamide derivatives targeting PARP, HDAC, and SIRT2 enzymes. By

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adhering to the principles of rigorous assay development, implementing stringent quality control measures, and understanding the underlying biology of the target, researchers can significantly enhance the probability of discovering promising lead compounds for further drug development. The provided protocols serve as a foundation that can be further optimized and adapted to specific screening needs and available instrumentation.

References

- Chueh, A., Tse, J., et al. (2014). Mechanisms of Histone Deacetylase Inhibitor-Regulated Gene Expression in Cancer Cells. Antioxidants & Redox Signaling. [Link]
- Chueh, A. C., Tse, J., et al. (2017). ATF3 Repression of BCL-XL Determines Apoptotic Sensitivity to HDAC Inhibitors across Tumor Types. Clinical Cancer Research. [Link]
- Kevorkov, D., & Makarenkov, V. (n.d.). Quality control and data correction in high-throughput screening. Université du Québec à Montréal. [Link]
- Wikipedia. (n.d.). High-throughput screening. In Wikipedia. [Link]
- Quora. (2022). What is the role of histone deacetylases (HDACs) in gene regulation? Quora. [Link]
- Aston University. (n.d.). Quality Control of High Throughput Screening. Aston Research Explorer. [Link]
- EU-OPENSCREEN. (2021). HIGH-THROUGHTPUT SCREENING QUALITY CONTROL GENERAL GUIDELINES. EU-OPENSCREEN. [Link]
- Zilio, S., et al. (2020). Multifaceted Role of PARP-1 in DNA Repair and Inflammation: Pathological and Therapeutic Implications in Cancer and Non-Cancer Diseases. MDPI. [Link]
- GraphPad. (2010). Calculating a Z-factor to assess the quality of a screening assay. GraphPad. [Link]
- Langelier, M. F., et al. (2018). The comings and goings of PARP-1 in response to DNA damage. PMC. [Link]
- Shin, A. (n.d.). Z-factors. BIT 479/579 High-throughput Discovery. [Link]

© 2026 BenchChem. All rights reserved.

- On HTS. (2023). Z-factor. On HTS. [Link]
- Kim, H. J., & Bae, S. C. (2010). Histone deacetylase inhibitors: molecular mechanisms of action and clinical trials as anti-cancer drugs. PubMed Central. [Link]
- Zhang, X. D. (2010). Issues of Z-factor and an approach to avoid them for quality control in high-throughput screening studies. Bioinformatics. [Link]
- Li, G., & Seto, E. (2016). Histone Deacetylases and Mechanisms of Regulation of Gene Expression. PMC. [Link]
- Ray Chaudhuri, A., & Nussenzweig, A. (2017). The multifaceted role of PARP1 in DNA repair and chromatin remodelling. Nature Reviews Molecular Cell Biology. [Link]
- Langelier, M. F., et al. (2018). Rapid Detection and Signaling of DNA Damage by PARP-1. PMC. [Link]
- Wikipedia. (n.d.). Z-factor. In Wikipedia. [Link]
- Dispendix. (2024). How Automation Overcomes Variability & Limitations in HTS Troubleshooting. Dispendix. [Link]
- Wang, Z., et al. (2019). PARP-1 and its associated nucleases in DNA damage response. PMC. [Link]
- Niles, A. L., et al. (2016). Optimization of a Luminescence-Based High-Throughput Screening Assay for Detecting Apyrase Activity. PubMed. [Link]
- Khanfar, M. A., et al. (2015). Design and Evaluation of 3-(Benzylthio)benzamide Derivatives as Potent and Selective SIRT2 Inhibitors. PubMed Central. [Link]
- Khanfar, M. A., et al. (2014). Development and characterization of 3-(benzylsulfonamido)benzamides as potent and selective SIRT2 inhibitors. PubMed. [Link]
- Sci-Hub. (2014). Development and characterization of 3-(benzylsulfonamido)benzamides as potent and selective SIRT2 inhibitors. Sci-Hub. [Link]

© 2026 BenchChem. All rights reserved.

- Cambridge MedChem Consulting. (2017). Analysis of HTS data. Cambridge MedChem Consulting. [Link]
- Singh, N., et al. (2021). A protocol for high-throughput screening of histone lysine demethylase 4 inhibitors using TR-FRET assay. STAR Protocols. [Link]
- ResearchGate. (2025). Bioluminescence Methods for Assaying Kinases in Quantitative High-Throughput Screening (qHTS) Format Applied to Yes1 Tyrosine Kinase, Glucokinase, and PI5P4Kα Lipid Kinase. ResearchGate. [Link]
- MB-About. (n.d.). Assay Troubleshooting. MB-About. [Link]
- Khanfar, M. A., et al. (2015). Design and Evaluation of 3-(Benzylthio)benzamide Derivatives as Potent and Selective SIRT2 Inhibitors. PubMed. [Link]
- NCBI Bookshelf. (2012). HTS Assay Validation. Assay Guidance Manual. [Link]
- Quinti, L., et al. (2012). 3-(N-arylsulfamoyl)benzamides, inhibitors of human sirtuin type 2 (SIRT2). PubMed. [Link]
- Pharma Beginners. (2023). Reagent Solution Preparation Procedure. Pharma Beginners. [Link]
- ResearchGate. (n.d.). TR-FRET assay for profiling HDAC10 inhibitors and PROTACs. ResearchGate. [Link]
- Medium. (2025). High-Throughput Screening (HTS): A Simple Guide to Faster Drug and Material Discovery. Medium. [Link]
- ResearchGate. (2025). A High Sensitivity Micro Format Chemiluminescence Enzyme Inhibition Assay for Determination of Hg(II). ResearchGate. [Link]
- ResearchGate. (n.d.). TR-FRET assay for profiling HDAC10 inhibitors and PROTACs. ResearchGate. [Link]
- NIH. (n.d.). Identification of HDAC inhibitors using a cell-based HDAC I/II assay. PMC. [Link]
- ACS Publications. (n.d.). ACS Infectious Diseases Vol. 12 No. 1. ACS Publications. [Link]

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- PubMed. (n.d.). A Substrate-Independent TR-FRET Histone Deacetylase Inhibitor Assay. PubMed. [Link]
- CHALLENGES IN SECONDARY ANALYSIS OF HIGH THROUGHPUT SCREENING DATA. (n.d.). CHALLENGES IN SECONDARY ANALYSIS OF HIGH THROUGHPUT SCREENING DATA. [Link]
- PubMed. (2020). High-Throughput Screening: today's biochemical and cell-based approaches. PubMed. [Link]
- ResearchGate. (n.d.). High-Throughput Screening For The Discovery Of Enzyme Inhibitors. ResearchGate. [Link]
- Insights into Cardiomyocyte Regeneration from Screening and Transcriptomics Approaches. (n.d.). Insights into Cardiomyocyte Regeneration from Screening and Transcriptomics Approaches. [Link]
- YouTube. (2023). Versatile Hit-Finding Strategies for Successful Drug Discovery Programs. YouTube. [Link]
- Assay Genie. (2024). 101 ELISA Troubleshooting Tips for Research in 2024. Assay Genie. [Link]
- YouTube. (2023). High Throughput Screening HTS for Hit or Lead Identification - Series 17. YouTube. [Link]

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Sources

- 1. Design and Evaluation of 3-(Benzylthio)benzamide Derivatives as Potent and Selective SIRT2 Inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]

- 3. Assay Troubleshooting | MB [molecular.mlsascp.com]
- 4. mdpi.com [mdpi.com]
- 5. The comings and goings of PARP-1 in response to DNA damage - PMC [pmc.ncbi.nlm.nih.gov]
- 6. academic.oup.com [academic.oup.com]
- 7. Rapid Detection and Signaling of DNA Damage by PARP-1 - PMC [pmc.ncbi.nlm.nih.gov]
- 8. PARP-1 and its associated nucleases in DNA damage response - PMC [pmc.ncbi.nlm.nih.gov]
- 9. info2.uqam.ca [info2.uqam.ca]
- 10. Mechanisms of Histone Deacetylase Inhibitor-Regulated Gene Expression in Cancer Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 11. quora.com [quora.com]
- 12. Histone Deacetylases and Mechanisms of Regulation of Gene Expression (Histone deacetylases in cancer) - PMC [pmc.ncbi.nlm.nih.gov]
- 13. Mechanisms of Histone Deacetylase Inhibitor-Regulated Gene Expression in Cancer Cells | Semantic Scholar [semanticscholar.org]
- 14. Histone deacetylase inhibitors: molecular mechanisms of action and clinical trials as anti-cancer drugs - PMC [pmc.ncbi.nlm.nih.gov]
- 15. Development and characterization of 3-(benzylsulfonamido)benzamides as potent and selective SIRT2 inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. sci-hub.box [sci-hub.box]
- 17. Design and Evaluation of 3-(Benzylthio)benzamide Derivatives as Potent and Selective SIRT2 Inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 18. 3-(N-arylsulfamoyl)benzamides, inhibitors of human sirtuin type 2 (SIRT2) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 19. Optimization of a Luminescence-Based High-Throughput Screening Assay for Detecting Apyrase Activity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 20. HTS Assay Validation - Assay Guidance Manual - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 21. TR-FRET assay for profiling HDAC10 inhibitors and PROTACs - PubMed [pubmed.ncbi.nlm.nih.gov]
- 22. High-Throughput Screening (HTS): A Simple Guide to Faster Drug and Material Discovery — ChemCopilot: PLM + AI for Chemical Industry [chemcopilot.com]

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- 23. researchgate.net [researchgate.net]
- 24. researchgate.net [researchgate.net]
- 25. Identification of HDAC inhibitors using a cell-based HDAC I/II assay - PMC [pmc.ncbi.nlm.nih.gov]
- 26. High-throughput screening - Wikipedia [en.wikipedia.org]
- 27. A protocol for high-throughput screening of histone lysine demethylase 4 inhibitors using TR-FRET assay - PMC [pmc.ncbi.nlm.nih.gov]
- 28. An Automatic Quality Control Pipeline for High-Throughput Screening Hit Identification - PubMed [pubmed.ncbi.nlm.nih.gov]
- 29. research.aston.ac.uk [research.aston.ac.uk]
- 30. Calculating a Z-factor to assess the quality of a screening assay. - FAQ 1153 - GraphPad [graphpad.com]
- 31. Z-factors – BIT 479/579 High-throughput Discovery [htds.wordpress.ncsu.edu]
- 32. assay.dev [assay.dev]
- 33. academic.oup.com [academic.oup.com]
- 34. Z-factor - Wikipedia [en.wikipedia.org]
- 35. eu-openscreen.eu [eu-openscreen.eu]
- 36. dispendix.com [dispendix.com]

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